

Technical Analysis: FT-IR Spectrum of (3-Chloro-4-methylphenyl)hydrazine

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Compound of Interest

Compound Name: (3-Chloro-4-methylphenyl)hydrazine

CAS No.: 51304-65-5

Cat. No.: B1597019

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Executive Summary

(3-Chloro-4-methylphenyl)hydrazine is a critical intermediate in the synthesis of heterocyclic pharmaceuticals and agrochemicals, particularly indoles (via Fischer Indole Synthesis) and pyrazoles. Accurate characterization of this compound is essential due to the potential for oxidation and the structural similarity of regioisomers (e.g., 2-chloro or 5-chloro variants) which can drastically alter pharmacological efficacy.

This guide provides a definitive technical analysis of the Fourier Transform Infrared (FT-IR) spectrum for this compound.^[1] Unlike standard database entries, this analysis correlates specific vibrational modes with the molecular architecture—specifically the 1,2,4-trisubstituted benzene ring and the hydrazine moiety—to provide a self-validating identification protocol.

Critical Note on Forms: This compound is commercially supplied and most stable as the monohydrochloride salt (CAS 54812-56-5). The FT-IR spectrum of the salt differs significantly from the free base due to ammonium ion formation. This guide addresses the Hydrochloride Salt as the primary standard, with comparative notes on the free base.

Molecular Architecture & Vibrational Theory

To interpret the spectrum, one must first deconstruct the molecule into its vibrating components.

- Core Scaffold: Benzene ring with a 1,2,4-substitution pattern.^[2]
 - Position 1: Hydrazine group (

or

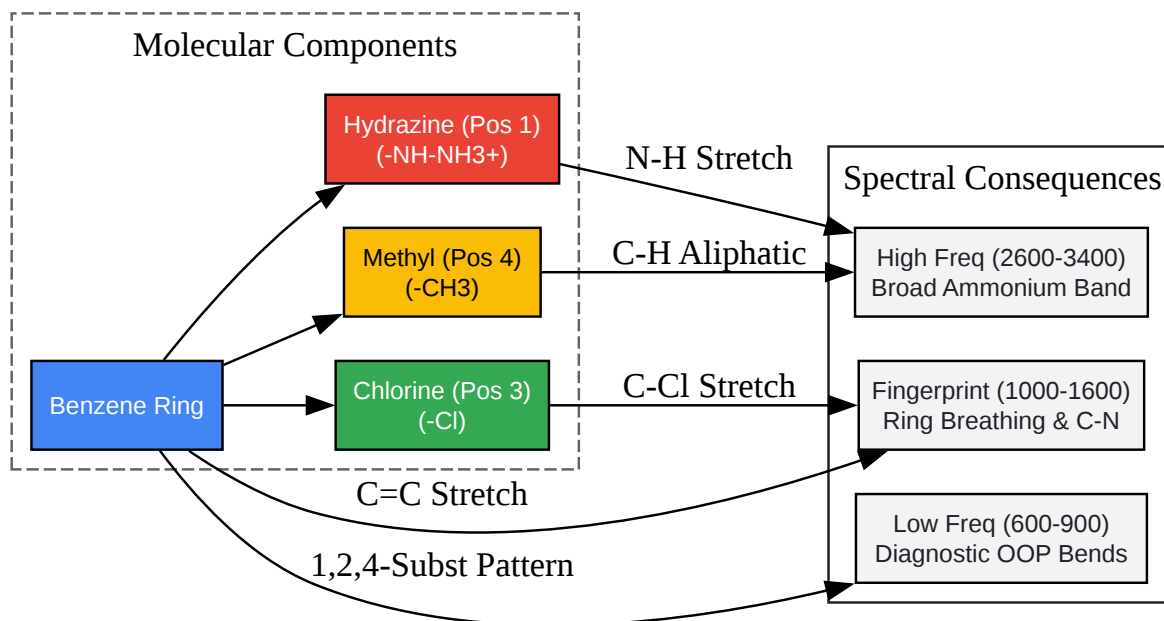
)
 - Position 3: Chlorine atom (

^[1]^[3])
 - Position 4: Methyl group (

)
- Electronic Effects: The electronegative Chlorine (inductive withdrawal) and the Methyl group (hyperconjugative donation) create a unique dipole moment, enhancing the intensity of specific ring breathing modes.

Diagram 1: Structural Logic & Vibrational Modes

The following diagram illustrates the connectivity and the resulting vibrational logic used for assignment.



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Caption: Decomposition of **(3-Chloro-4-methylphenyl)hydrazine** HCl into vibrational zones.

Experimental Protocol

Safety Warning: Aryl hydrazines are toxic, potential carcinogens, and skin sensitizers. The hydrochloride salt is hygroscopic.

Method Selection: KBr vs. ATR

- Diamond ATR (Attenuated Total Reflectance): Recommended for routine QC. Fast, requires minimal sample.
 - Caution: Ensure the crystal pressure does not degrade the crystal lattice of the salt.
- KBr Pellet: Recommended for detailed structural elucidation. Provides better resolution in the "Fingerprint" region ($1500\text{--}400\text{ cm}^{-1}$) where C-Cl modes exist.

Step-by-Step Workflow (Self-Validating)

- Environment: Work in a humidity-controlled room (<40% RH). Moisture absorption broadens the -NH bands, obscuring features.
- Blanking: Collect a background spectrum (air) immediately before sampling.
- Sample Prep (ATR):
 - Place ~5 mg of the tan/white powder on the diamond crystal.
 - Apply pressure until the absorbance of the strongest peak (usually ~1500 cm^{-1}) reaches 0.5–0.8 A.U.
- Acquisition:
 - Resolution: 4 cm^{-1} ^[4]
 - Scans: 32 (minimum) to reduce noise in the weak overtone regions.
- Validation: Check the 2350 cm^{-1} region. Significant peaks here indicate CO₂ fluctuation (poor background subtraction).

Spectral Analysis & Band Assignment

Region 1: The High-Frequency Domain (4000 – 2500 cm^{-1})

- N-H Stretching (Ammonium Salt): Unlike the free base which shows sharp doublets at 3300–3400 cm^{-1} , the HCl salt exhibits a broad, complex envelope from 2600 to 3200 cm^{-1} . This is due to the stretching modes and strong hydrogen bonding.
 - Diagnostic: Look for a "comb-like" fine structure superimposed on this broad band, characteristic of amine salts.
- C-H Stretching (Aromatic): Weak shoulders >3000 cm^{-1} .^[5]

- C-H Stretching (Aliphatic Methyl): Distinct peaks at 2920 cm^{-1} (asymmetric) and 2850 cm^{-1} (symmetric). These will appear "riding" on the broad ammonium band but should be resolvable.

Region 2: The Fingerprint Region ($1600 - 1000\text{ cm}^{-1}$)

This region confirms the core structure.

- Ring Breathing ($\text{C}=\text{C}$):
 - $\sim 1600\text{ cm}^{-1}$ & $\sim 1580\text{ cm}^{-1}$: Strong aromatic ring stretching.[6] The splitting is enhanced by the asymmetry of the 1,2,4-substitution.
 - $\sim 1500\text{ cm}^{-1}$: Secondary ring stretch, often very intense in aryl hydrazines.
- C-N Stretching: A strong band typically found between $1250 - 1320\text{ cm}^{-1}$. This corresponds to the bond between the aromatic ring and the hydrazine nitrogen.
- C-Cl Stretching (In-Plane): A moderate intensity band around $1050 - 1080\text{ cm}^{-1}$. (Note: The stronger C-Cl stretch is often lower, in the 700 region).

Region 3: The Diagnostic Low Frequency ($1000 - 600\text{ cm}^{-1}$)

This is the "Truth" region. It confirms the position of the substituents (Isomer check).

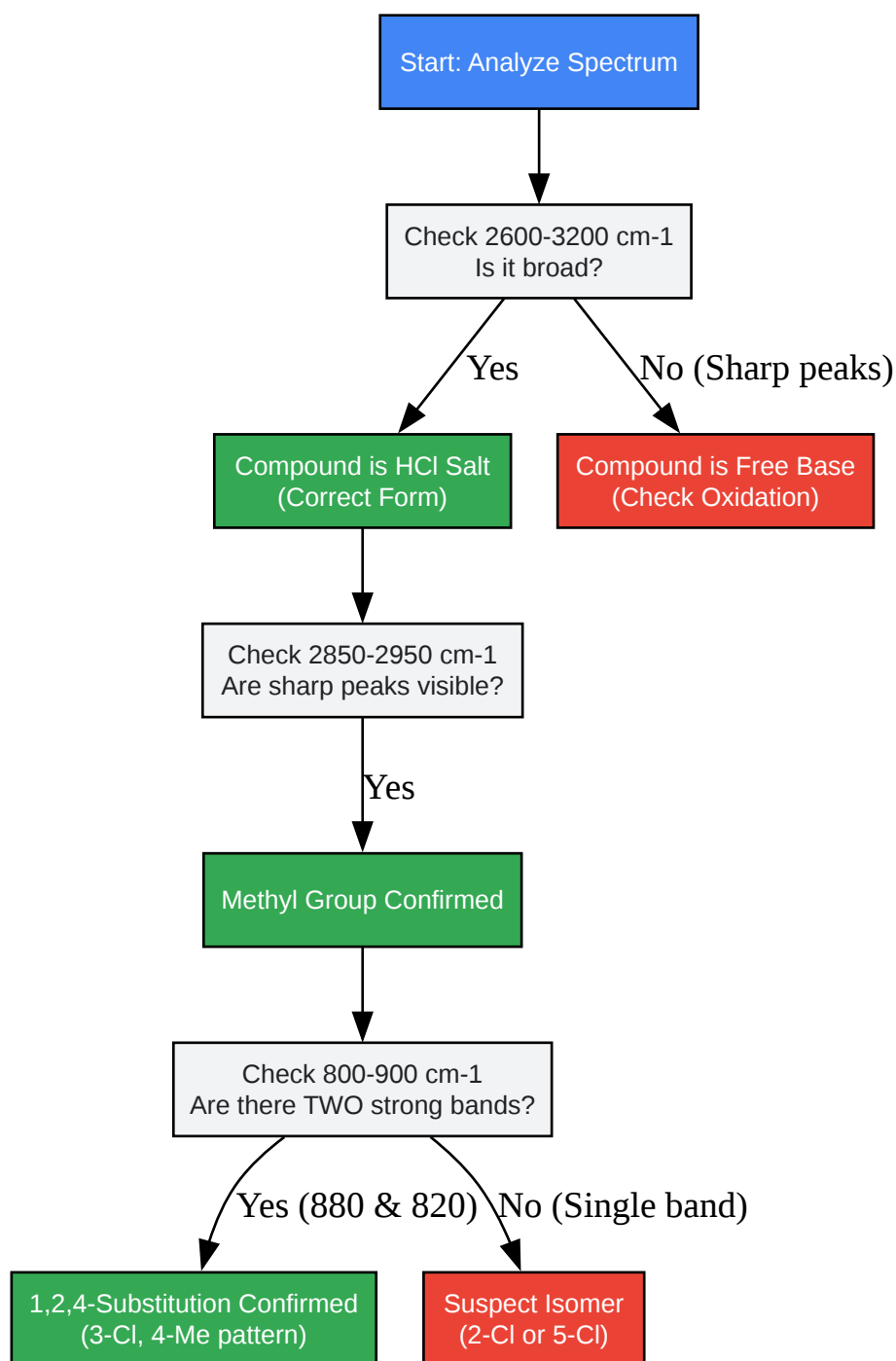
- 1,2,4-Trisubstituted Benzene Pattern:
 - Isolated Hydrogen (Position 2): A strong band at $860 - 900\text{ cm}^{-1}$. This represents the out-of-plane (OOP) bending of the single hydrogen trapped between the Hydrazine and Chlorine groups.
 - Adjacent Hydrogens (Positions 5 & 6): A strong band at $800 - 860\text{ cm}^{-1}$. This represents the two adjacent hydrogens wagging in phase.
 - Validation: If you see only one strong band in this region (e.g., $\sim 750\text{ cm}^{-1}$), you likely have an ortho-isomer impurity. You must see two distinct zones of absorption here.

Summary of Assignments

Frequency (cm ⁻¹)	Vibrational Mode	Functional Group	Notes
2600 – 3200	N-H Stretch (Broad)	(Salt)	Overlaps C-H; characteristic of HCl salts.
~3050 (Shoulder)	C-H Stretch	Aromatic Ring	Often obscured by N-H band.[6]
2920, 2850	C-H Stretch	Methyl ()	Asymmetric/Symmetric stretches.
1605, 1585	C=C Ring Stretch	Benzene Ring	Split due to lower symmetry (1,2,4-subst).
1490 – 1510	C=C Ring Stretch	Benzene Ring	Very Strong intensity.
1280 – 1320	C-N Stretch	Aryl-Amine	Connects hydrazine to ring.
1050 – 1080	C-Cl (In-plane)	Aryl Chloride	Moderate intensity.
870 – 890	C-H OOP Bend	Isolated H (Pos 2)	Critical for Isomer ID.
810 – 830	C-H OOP Bend	Adjacent H (Pos 5,6)	Critical for Isomer ID.
~700 – 750	C-Cl Stretch	Aryl Chloride	Often broad/strong.

Logic Tree for Identification

Use this workflow to validate your spectrum against the expected theoretical profile.



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Caption: Decision matrix for verifying **(3-Chloro-4-methylphenyl)hydrazine** identity.

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